spectroscopic data of 3,3-Dimethylcyclohexan-1-amine (NMR, IR, MS)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3,3-Dimethylcyclohexan-1-amine*
CAS No.:	*37694-43-2*
Cat. No.:	*B2986976*

Get Quote

An In-Depth Technical Guide to the Spectroscopic Data of **3,3-Dimethylcyclohexan-1-amine**

Introduction

3,3-Dimethylcyclohexan-1-amine is a cyclic amine with a molecular formula of $C_8H_{17}N$ and a molecular weight of 127.23 g/mol .[1][2] Its structure, featuring a cyclohexane ring with gem-dimethyl substitution at the C3 position and a primary amine at the C1 position, gives rise to a distinct spectroscopic signature. This guide provides a comprehensive analysis of the mass spectrometry (MS), infrared (IR), and nuclear magnetic resonance (NMR) data for this compound, offering insights for researchers in chemical synthesis, drug discovery, and materials science. Understanding the spectroscopic properties of this molecule is crucial for its identification, purity assessment, and structural elucidation in various applications.

Mass Spectrometry (MS)

Mass spectrometry of **3,3-Dimethylcyclohexan-1-amine** provides valuable information about its molecular weight and fragmentation patterns, which are characteristic of its structure. The electron ionization (EI) mass spectrum is predicted to show a molecular ion peak and several key fragment ions.

© 2026 BenchChem. All rights reserved.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: A dilute solution of **3,3-Dimethylcyclohexan-1-amine** is prepared in a volatile organic solvent such as methanol or dichloromethane.
- Injection: A small volume (typically 1 µL) of the prepared sample is injected into the GC-MS system.
- Gas Chromatography: The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column (e.g., a non-polar column like DB-5ms). The oven temperature is programmed to ramp up to ensure separation from any impurities.
- Ionization: As the compound elutes from the GC column, it enters the mass spectrometer and is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Detection: The resulting positively charged ions are separated by their mass-to-charge ratio (m/z) and detected.

Fragmentation Pattern

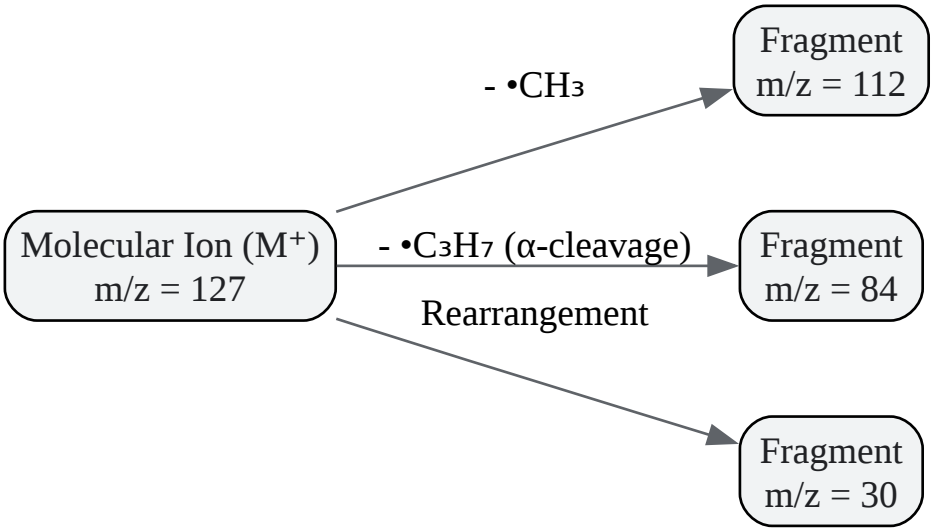
The fragmentation of aliphatic amines is often dominated by α-cleavage, which is the breaking of a carbon-carbon bond adjacent to the nitrogen atom.[3] For **3,3-Dimethylcyclohexan-1-amine**, this and other fragmentation pathways lead to a characteristic mass spectrum.

Table 1: Predicted Mass Spectrometry Data for **3,3-Dimethylcyclohexan-1-amine**

© 2026 BenchChem. All rights reserved.

m/z	Proposed Fragment	Fragmentation Pathway
127	$[C_8H_{17}N]^+$	Molecular Ion (M^+)
112	$[C_7H_{14}N]^+$	Loss of a methyl radical ($\bullet CH_3$)
84	$[C_5H_{10}N]^+$	α-cleavage with loss of a propyl radical ($\bullet C_3H_7$)
71	$[C_4H_9N]^+$	Cleavage of the cyclohexane ring
56	$[C_3H_6N]^+$	Further fragmentation of larger ions
44	$[C_2H_6N]^+$	Common fragment for primary amines
30	$[CH_4N]^+$	Characteristic fragment for primary amines, $[CH_2NH_2]^+$[4]

Visualization of Key Fragmentation Pathways



Click to download full resolution via product page

Caption: Predicted major fragmentation pathways for **3,3-Dimethylcyclohexan-1-amine** in EI-MS.

© 2026 BenchChem. All rights reserved.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **3,3-Dimethylcyclohexan-1-amine** is expected to show characteristic absorption bands for the primary amine and the alkyl groups.

Experimental Protocol: Fourier Transform Infrared (FTIR) Spectroscopy

- Sample Preparation: A small amount of the neat liquid sample is placed between two salt plates (e.g., NaCl or KBr) to create a thin film. Alternatively, a solution in a suitable solvent (e.g., CCl_4) can be prepared and placed in an IR cell.
- Data Acquisition: The sample is placed in the path of the IR beam of an FTIR spectrometer.
- Spectrum Generation: The instrument measures the absorption of infrared radiation at different frequencies, and a spectrum of absorbance or transmittance versus wavenumber (cm^{-1}) is generated.

Interpretation of the IR Spectrum

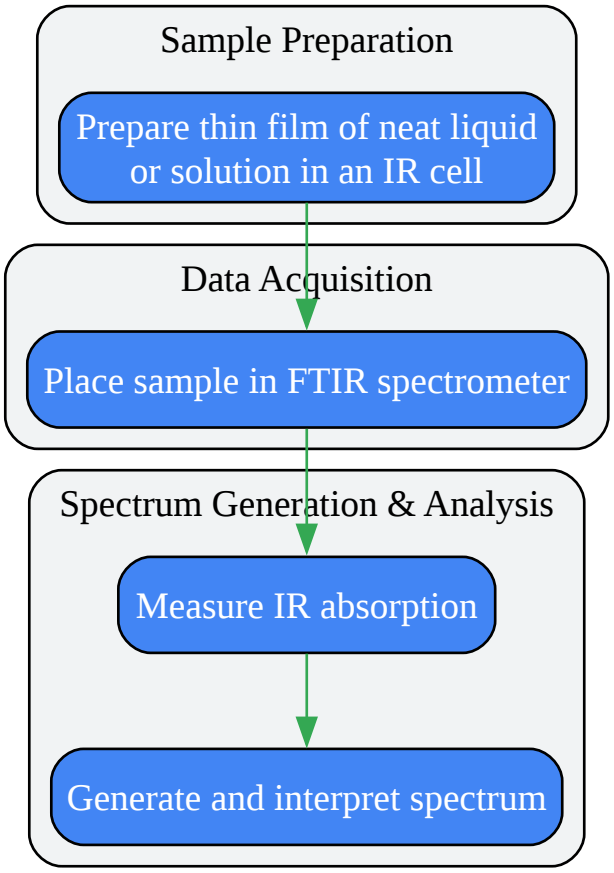
The IR spectrum of a primary amine is characterized by N-H stretching vibrations in the region of 3300-3500 cm^{-1}.[5] Primary amines typically show two bands in this region, corresponding to symmetric and asymmetric stretching.[5]

Table 2: Predicted Infrared Spectroscopy Data for **3,3-Dimethylcyclohexan-1-amine**

© 2026 BenchChem. All rights reserved.

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3300 - 3500	N-H stretch (asymmetric and symmetric)	Primary Amine ($-NH_2$)
2850 - 2960	C-H stretch	Alkyl (C-H)
1590 - 1650	N-H bend (scissoring)	Primary Amine ($-NH_2$)
1450 - 1470	C-H bend	Alkyl (CH_2)
1365 - 1385	C-H bend (gem-dimethyl)	Alkyl ($C(CH_3)_2$)
1000 - 1250	C-N stretch	Aliphatic Amine

Visualization of the Experimental Workflow



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: A generalized workflow for obtaining an FTIR spectrum of a liquid sample.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule. Both ^{1}H and ^{13}C NMR are essential for the complete structural elucidation of **3,3-Dimethylcyclohexan-1-amine**.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum will show signals for the protons in different chemical environments. The chemical shift, integration, and multiplicity of each signal provide clues to the structure.

Table 3: Predicted ^{1}H NMR Spectral Data for **3,3-Dimethylcyclohexan-1-amine**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~2.5 - 3.0	Multiplet	1H	H1 (CH-NH_2)
~1.2 - 1.8	Multiplet	8H	Cyclohexane ring protons (H2, H4, H5, H6)
~1.5 - 2.0	Broad singlet	2H	NH_2
~0.9	Singlet	6H	gem-dimethyl protons (2 x CH_3)

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum indicates the number of non-equivalent carbon atoms and their chemical environments. The presence of the nitrogen atom will deshield the adjacent carbon (C1).

Table 4: Predicted ^{13}C NMR Spectral Data for **3,3-Dimethylcyclohexan-1-amine**

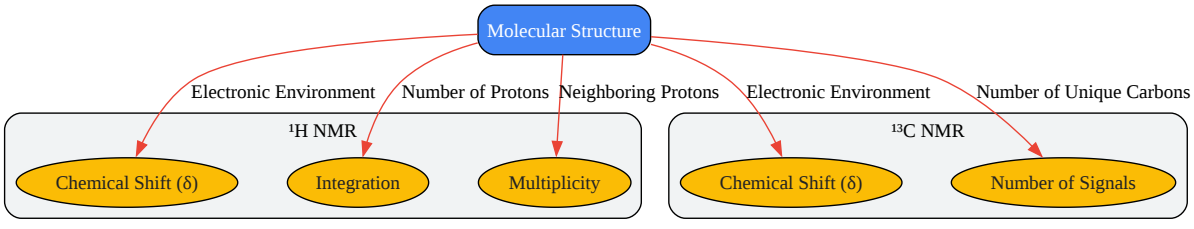
© 2026 BenchChem. All rights reserved.

Chemical Shift (δ, ppm)	Assignment
~50 - 55	C1 ($CH-NH_2$)
~40 - 45	C2, C4
~35 - 40	C5
~30 - 35	C3 ($C(CH_3)_2$)
~25 - 30	gem-dimethyl carbons (2 x CH_3)
~20 - 25	C6

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve a small amount of **3,3-Dimethylcyclohexan-1-amine** in a deuterated solvent (e.g., $CDCl_3$ or D_2O).
- Data Acquisition: Place the NMR tube containing the sample into the NMR spectrometer. Acquire the ^1H and ^{13}C spectra.
- Data Processing: Process the raw data (Fourier transform, phase correction, and baseline correction) to obtain the final spectra for analysis.

Visualization of NMR Logical Relationships



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Relationship between molecular structure and NMR spectral parameters.

Conclusion

The spectroscopic data of **3,3-Dimethylcyclohexan-1-amine**, as interpreted through mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy, provides a detailed and consistent picture of its molecular structure. The characteristic fragmentation patterns in MS, the specific vibrational modes in IR, and the distinct chemical shifts in NMR all contribute to a comprehensive analytical profile of this compound. This guide serves as a valuable resource for scientists and researchers for the identification and characterization of **3,3-Dimethylcyclohexan-1-amine**.

References

- PubChem. (n.d.). **3,3-Dimethylcyclohexan-1-amine**. National Center for Biotechnology Information. Retrieved from [Link]
- Human Metabolome Database. (n.d.). 1H NMR Spectrum (1D, 500 MHz, D2O, predicted) (HMDB0031404). Retrieved from [Link]
- PubChem. (n.d.). N,N-Dimethyl-1-cyclohexan-1-amine. National Center for Biotechnology Information. Retrieved from [Link]
- PubChem. (n.d.). N,3-dimethylcyclohexan-1-amine. National Center for Biotechnology Information. Retrieved from [Link]
- PubChemLite. (n.d.). **3,3-dimethylcyclohexan-1-amine** (C8H17N). Retrieved from [Link]
- SpectraBase. (n.d.). 1-Amino-3,3-dimethyl-cyclohexane - Optional[MS (GC)] - Spectrum. Retrieved from [Link]
- PubChem. (n.d.). 3,5-Dimethylcyclohexan-1-amine. National Center for Biotechnology Information. Retrieved from [Link]
- Reddit. (2022). I need some help understanding the mass spec of dimethyl-cyclohexylamine. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Doc Brown's Advanced Organic Chemistry. (n.d.). mass spectrum of dimethylamine C2H7N CH3NHCH3 fragmentation pattern. Retrieved from [Link]
- NIST. (n.d.). Cyclohexanamine, N-methyl-. NIST Chemistry WebBook. Retrieved from [Link]
- Human Metabolome Database. (n.d.). 13C NMR Spectrum (1D, 400 MHz, H2O, experimental) (HMDB0000087). Retrieved from [Link]
- Chemistry LibreTexts. (2024). Spectroscopy of Amines. Retrieved from [Link]
- PubChem. (n.d.). 3,3-Dimethylcyclopentan-1-amine. National Center for Biotechnology Information. Retrieved from [Link]
- NIST. (n.d.). Cyclohexylamine. NIST Chemistry WebBook. Retrieved from [Link]
- Chemistry LibreTexts. (2022). Amine Fragmentation. Retrieved from [Link]
- Chemistry LibreTexts. (2024). Uses of ^{13}C NMR Spectroscopy. Retrieved from [Link]
- SpectraBase. (n.d.). 3,3-Dimethyl-cyclohexanone - Optional[13C NMR] - Chemical Shifts. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3,3-Dimethylcyclohexan-1-amine | C8H17N | CID 15753752 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N,3-dimethylcyclohexan-1-amine | C8H17N | CID 16771259 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. benchchem.com [benchchem.com]
- 5. chem.libretexts.org [chem.libretexts.org]

- To cite this document: BenchChem. [spectroscopic data of 3,3-Dimethylcyclohexan-1-amine (NMR, IR, MS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2986976/docs#spectroscopic-data-of-3-3-dimethylcyclohexan-1-amine-nmr-ir-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check